

AZD9684 and its Impact on Endogenous Fibrinolysis: A Technical Guide

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Compound of Interest

Compound Name: AZD 9684

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Introduction

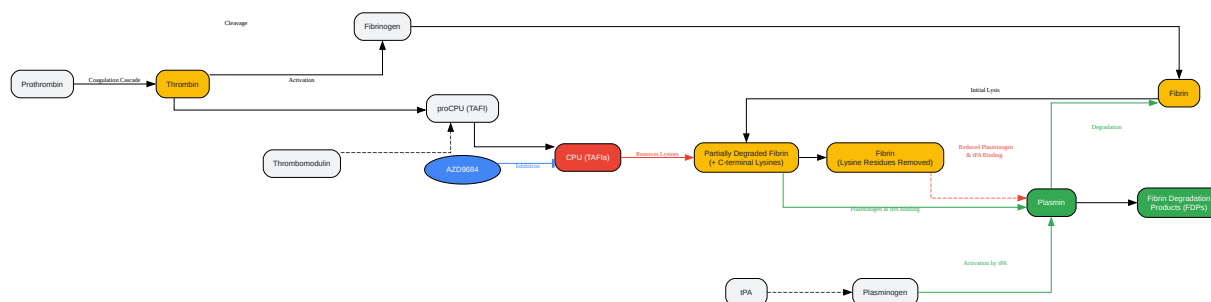
AZD9684 is a potent and selective inhibitor of Carboxypeptidase U (CPU), also known as activated Thrombin-Activatable Fibrinolysis Inhibitor (TAFIa). As a key regulator of fibrinolysis, the process of breaking down blood clots, TAFIa represents a compelling target for therapeutic intervention in thrombotic diseases. This technical guide provides an in-depth overview of the effects of AZD9684 on the endogenous fibrinolysis pathways, summarizing key quantitative data from preclinical studies and outlining the experimental protocols used to assess its activity. While development of AZD9684 was discontinued, it remains a valuable tool for research into the modulation of fibrinolysis.^[1]

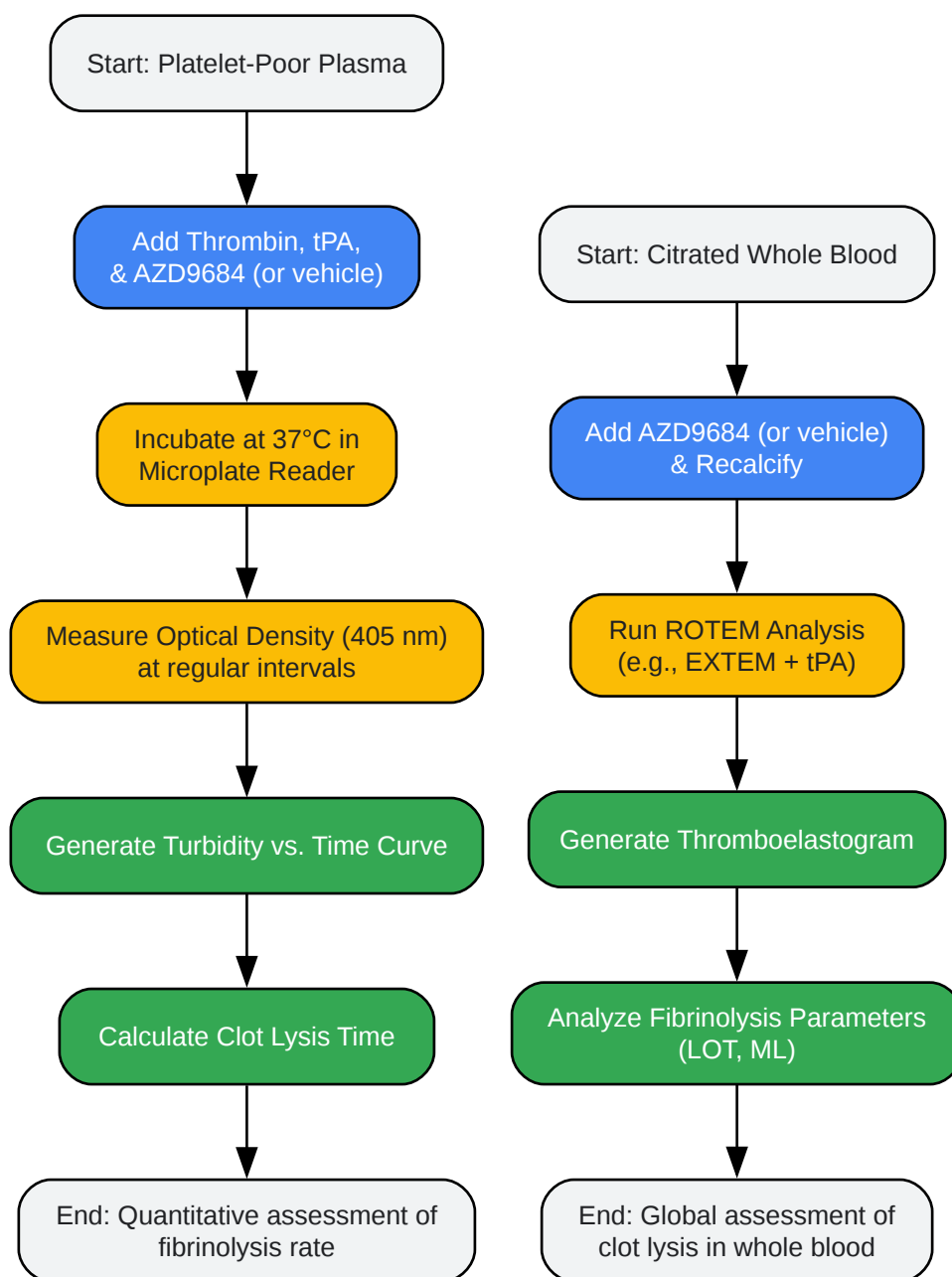
Core Mechanism of Action: Inhibition of TAFIa

The primary mechanism of action of AZD9684 is the enhancement of endogenous fibrinolysis through the inhibition of TAFIa.^[2] TAFIa attenuates fibrinolysis by removing C-terminal lysine residues from partially degraded fibrin. These lysine residues are crucial for the binding of plasminogen and tissue plasminogen activator (tPA), thereby promoting the generation of plasmin, the principle enzyme responsible for fibrin degradation. By inhibiting TAFIa, AZD9684 preserves these lysine binding sites, leading to enhanced plasmin generation and more efficient clot lysis.

Signaling Pathway of Endogenous Fibrinolysis and AZD9684 Intervention

The following diagram illustrates the central role of TAFIa in the regulation of fibrinolysis and the point of intervention for AZD9684.





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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